

Application Notes and Protocols for In Vivo Microdialysis with JNJ-63533054 Administration

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Compound of Interest

Compound Name: JNJ-63533054

Cat. No.: B15608150

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Introduction

JNJ-63533054 is a potent, selective, and orally active agonist for the G protein-coupled receptor 139 (GPR139).[1] GPR139 is an orphan receptor with high expression in the central nervous system, particularly in the habenula, septum, striatum, and hypothalamus.[2][3] The endogenous ligands for GPR139 are believed to be the essential amino acids L-tryptophan and L-phenylalanine.[1] Due to its discrete expression in brain circuits associated with mood, motivation, and reward, GPR139 has emerged as a novel therapeutic target for neuropsychiatric disorders.[1][4]

JNJ-63533054 is a valuable tool for investigating the in vivo function of GPR139.[1] It is brain penetrant and has demonstrated effects in preclinical models, including a reduction in locomotor activity and potential involvement in alcohol self-administration behaviors.[1][4] In vivo microdialysis is a powerful technique to study the neurochemical effects of **JNJ-63533054** by measuring neurotransmitter levels in specific brain regions of freely moving animals.[5] This document provides detailed application notes and protocols for conducting in vivo microdialysis experiments with **JNJ-63533054** administration to assess its impact on dopamine and serotonin levels in the rat brain.

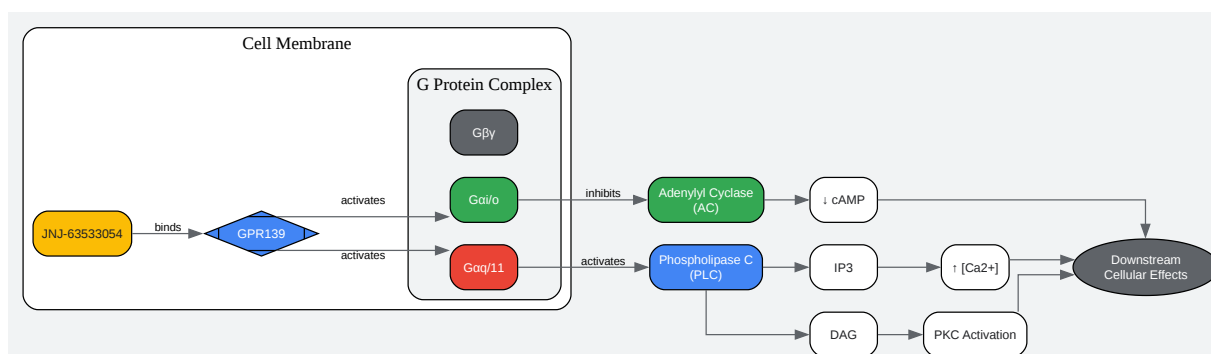
JNJ-63533054: Pharmacological and Physicochemical Properties

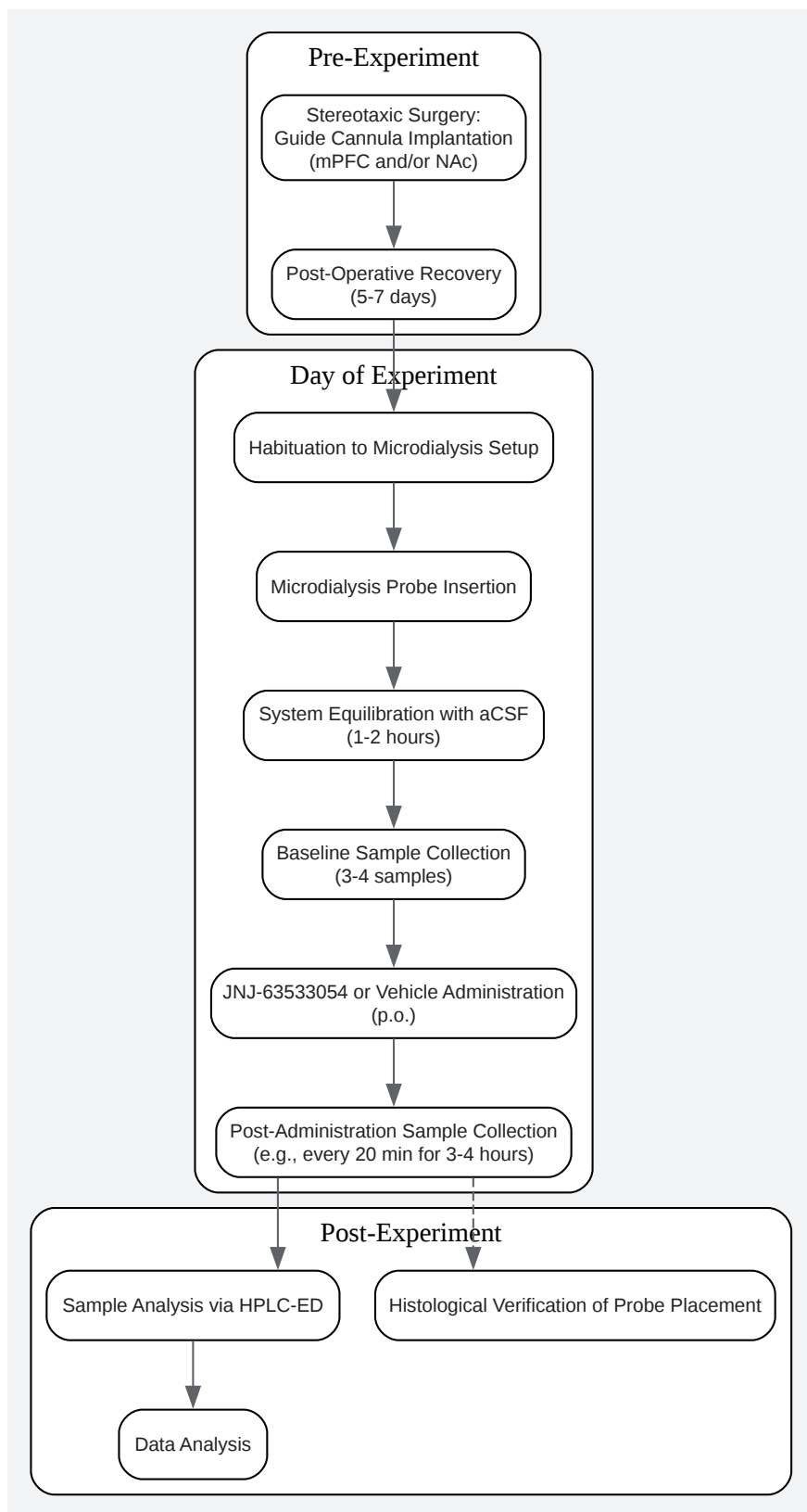
A summary of the key pharmacological and pharmacokinetic parameters of **JNJ-63533054** is presented in Table 1.

Parameter	Value	Species	Reference
Mechanism of Action	GPR139 Agonist	-	[1]
EC50 (hGPR139)	~16 nM	Human	[1]
EC50 (rGPR139)	63 nM	Rat	
EC50 (mGPR139)	28 nM	Mouse	
Administration Route	Oral (p.o.), Intravenous (i.v.)	Rat	[1]
Bioavailability	Orally bioavailable	-	[1]
Blood-Brain Barrier	Permeable	Rat	[1]
IV Clearance (rat)	53 mL/min/kg	Rat	
Cmax (5 mg/kg p.o., rat)	317 ng/mL	Rat	
t1/2 (rat)	2.5 hours	Rat	
Brain/Plasma Ratio	1.2	Rat	

GPR139 Signaling Pathway

JNJ-63533054 exerts its effects by activating GPR139, which is known to couple to multiple G protein signaling pathways. The primary signaling cascade is through Gq/11, leading to the activation of phospholipase C (PLC) and subsequent downstream effects. GPR139 can also couple to Gi/o proteins.[2][3]





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References

- 1. In vivo Characterization of a Selective, Orally Available, and Brain Penetrant Small Molecule GPR139 Agonist - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pharmacology and function of the orphan GPR139 G protein-coupled receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Pharmacology and function of the orphan GPR139 G protein-coupled receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. bocsci.com [bocsci.com]
- 5. In vivo brain microdialysis: advances in neuropsychopharmacology and drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
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